

Application Note: Void Volume Determination Using Blue Dextran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BLUE DEXTRAN**

Cat. No.: **B1168045**

[Get Quote](#)

Introduction

Size Exclusion Chromatography (SEC), also known as gel filtration, is a powerful technique used to separate molecules based on their hydrodynamic size.^{[1][2]} A critical parameter in SEC is the void volume (V_o), which represents the volume of the mobile phase in the interstitial space between the chromatography beads.^{[1][2]} The void volume is the elution volume for molecules that are completely excluded from the pores of the stationary phase.^{[3][4]} Determining this volume is essential for column qualification, performance verification, and the calibration of columns for molecular weight estimation.^{[5][6]}

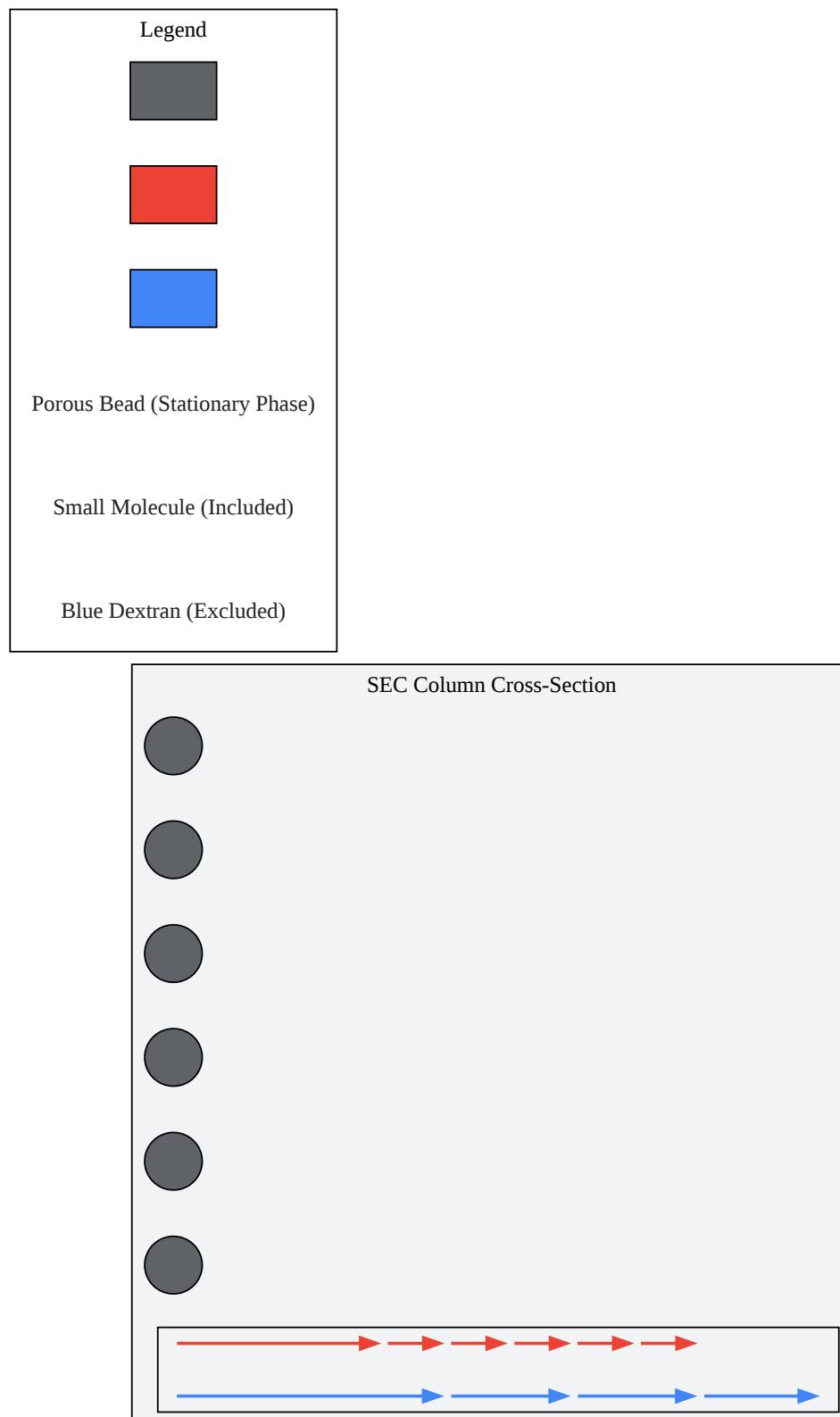
Blue Dextran, a high-molecular-weight polysaccharide covalently linked to a blue dye, is widely used as a marker for void volume determination.^{[5][7]} Its large size ensures it is excluded from the pores of most SEC media, and its chromophore allows for easy detection.^{[5][8]}

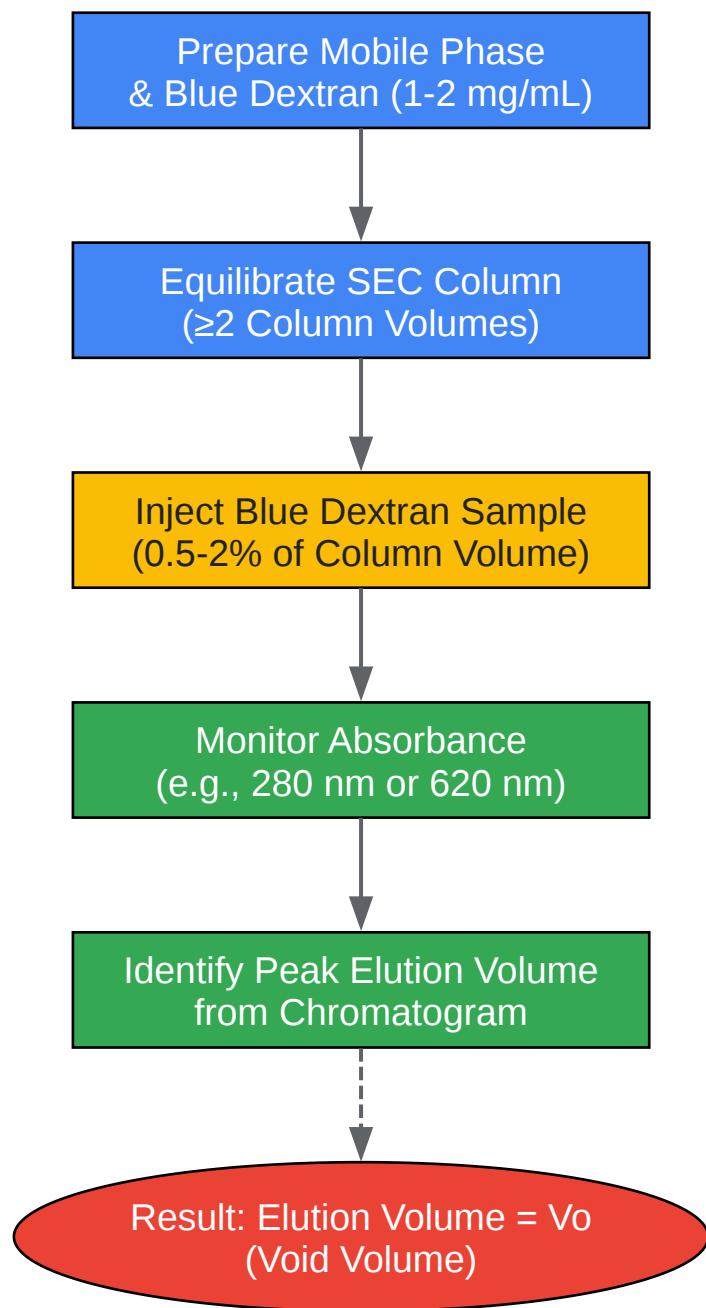
Principle

In SEC, the stationary phase consists of porous beads.^{[2][3]} When a sample passes through the column, smaller molecules can diffuse into these pores, increasing their path length and causing them to elute later.^{[1][2]} Conversely, large molecules that cannot enter the pores are restricted to the space between the beads (the void volume) and therefore travel a shorter path, eluting first.^{[1][9]}

Blue Dextran 2000, with an average molecular weight of approximately 2,000,000 Da, is significantly larger than the exclusion limit of most common SEC columns.[5][8] Consequently, it is completely excluded from the pores and its elution volume (V_e) is equal to the column's void volume (V_0).[10] By monitoring the elution of **Blue Dextran**, typically via UV absorbance, the void volume can be precisely determined.[5][10] This value serves as a fundamental parameter for calculating the partition coefficient (K_{av}) of other molecules and for creating calibration curves to estimate their molecular weights.[1][6]

Diagram: Principle of Size Exclusion Chromatography





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Something went wrong... [wolfson.huji.ac.il]
- 2. nottingham.ac.uk [nottingham.ac.uk]
- 3. bitesizebio.com [bitesizebio.com]
- 4. Size-exclusion chromatography - Wikipedia [en.wikipedia.org]
- 5. biofargo.com [biofargo.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. cdn.gentaur.com [cdn.gentaur.com]
- 8. youtube.com [youtube.com]
- 9. m.youtube.com [m.youtube.com]
- 10. d3.cytivalifesciences.com [d3.cytivalifesciences.com]
- To cite this document: BenchChem. [Application Note: Void Volume Determination Using Blue Dextran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1168045#how-to-use-blue-dextran-for-void-volume-determination>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com